

Chemical & Biological Profile Comparison

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Compound Focus: Pyrocatechol sulfate

CAS No.: 4918-96-1

Cat. No.: S616087

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The table below summarizes the available information for **Pyrocatechol Sulfate** and Guaiacol. Note that data for Guaiacol Sulfate is absent from the search results.

Property	Pyrocatechol Sulfate	Guaiacol
IUPAC Name	(2-Hydroxyphenyl)oxidanesulfonic acid [1]	2-Methoxyphenol [2]
Other Names	2-hydroxyphenyl hydrogen sulfate [1]	o-Methoxyphenol, Pyrocatechol monomethyl ether [2]
Molecular Formula	C6H6O5S [1]	C7H8O2 [2]
Structure	Phenol with a sulfate group	Phenol with a methoxy group [2]
Assay/Purity	≥95% (H-NMR) [1]	Information missing from search results
Physical Form	White solid [1]	Colorless oil or crystalline solid [2]
Biomarker Role	Potential biomarker for kidney function, whole grain intake, coffee drinking [1]	Information missing from search results
Biological Significance	Modulates brain health and cardiomyocyte beating [1]	A precursor to vanillin; a component in locust swarm pheromones [2]

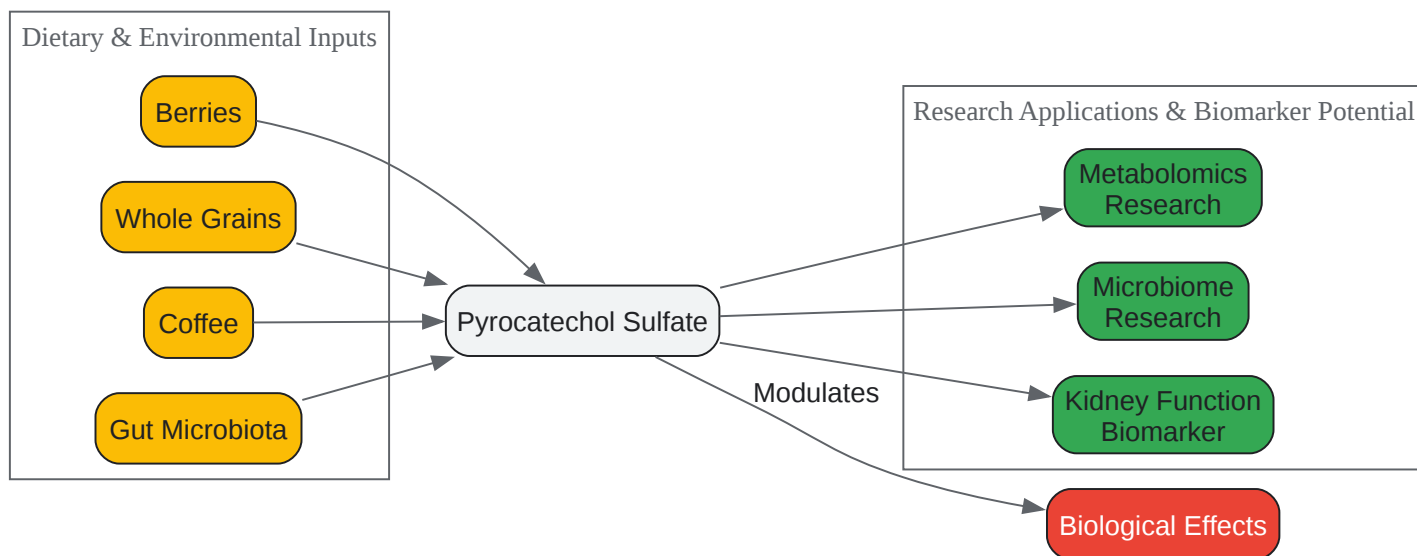
Property	Pyrocatechol Sulfate	Guaiacol
Research Applications	Metabolomics Research, Microbiome Research [1]	Used as a reagent in peroxidase enzyme quantification assays [2]

Experimental Context and Pathways

While the search results do not provide detailed experimental protocols, they highlight key biological roles and research applications for these compounds.

- **For Pyrocatechol Sulfate**, research focuses on its endogenous role. It is studied in **Metabolomics and Microbiome Research** as a circulating metabolite in human plasma. Its levels are influenced by dietary intake (e.g., berries, coffee) and gut microbiota condition, and it is investigated as a biomarker for kidney function [1].
- **For Guaiacol**, a classic laboratory application is the **quantification of peroxidase enzyme activity**. In the presence of hydrogen peroxide (H_2O_2), peroxidases catalyze the oxidation of four guaiacol molecules to yield a brown-colored product, **tetraguaiacol**, which can be measured by its absorbance at 420–470 nm [2]. The reaction is as follows: **4 Guaiacol + 2 H_2O_2 → Tetraguaiacol (colored) + 8 H_2O** [2]

The following diagram illustrates the metabolic origin and research context of **Pyrocatechol Sulfate**, based on the information from the search results.



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Diagram 1: **Pyrocatechol Sulfate**: Origins and Research Context

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References

1. 95% (H-NMR) | Sigma-Aldrich Pyrocatechol Sulfate [sigmaaldrich.com]
2. - Wikipedia Guaiacol [en.wikipedia.org]

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